

Technical Guide: D-Methionyl-D-methionine (D-{Met-Met})

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Compound of Interest

Compound Name: D-{Met-Met}

Cat. No.: B3298246

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For Researchers, Scientists, and Drug Development Professionals

This document provides core technical information regarding the dipeptide D-Methionyl-D-methionine, herein referred to as **D-{Met-Met}**.

Core Chemical Data

D-{Met-Met} is the dipeptide composed of two D-methionine residues. The molecular formula and CAS (Chemical Abstracts Service) registry number are essential identifiers for this compound in research and development.

| Identifier | Value | Source |
|-------------------|--------------------------|--------|
| Chemical Name | D-Methionyl-D-methionine | N/A |
| Synonyms | H-D-Met-D-Met-OH | [1] |
| CAS Number | 89680-20-6 | [1][2] |
| Molecular Formula | C10H20N2O3S2 | [1] |
| Molecular Weight | 280.41 g/mol | [1] |

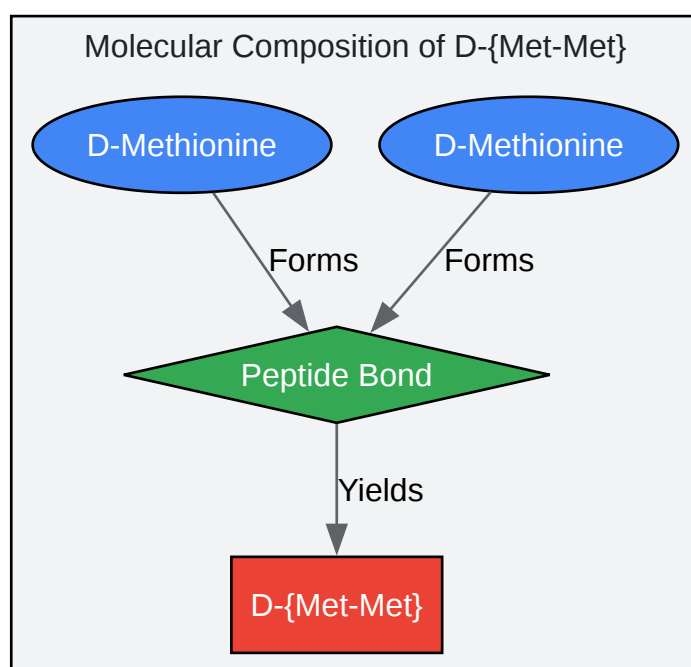
Note: The CAS number 52715-93-2 is associated with Methionylmethionine without specified stereochemistry or as a mixture of stereoisomers (DL-methionyl-DL-methionine) and should not be used to specifically identify **D-{Met-Met}**[3].

Experimental Protocols and Signaling Pathways

Currently, detailed experimental protocols and established signaling pathways specifically involving D-Methionyl-D-methionine are not readily available in the public domain based on the conducted literature search. Further investigation into specialized databases and research publications may be required to uncover specific applications or biological activities.

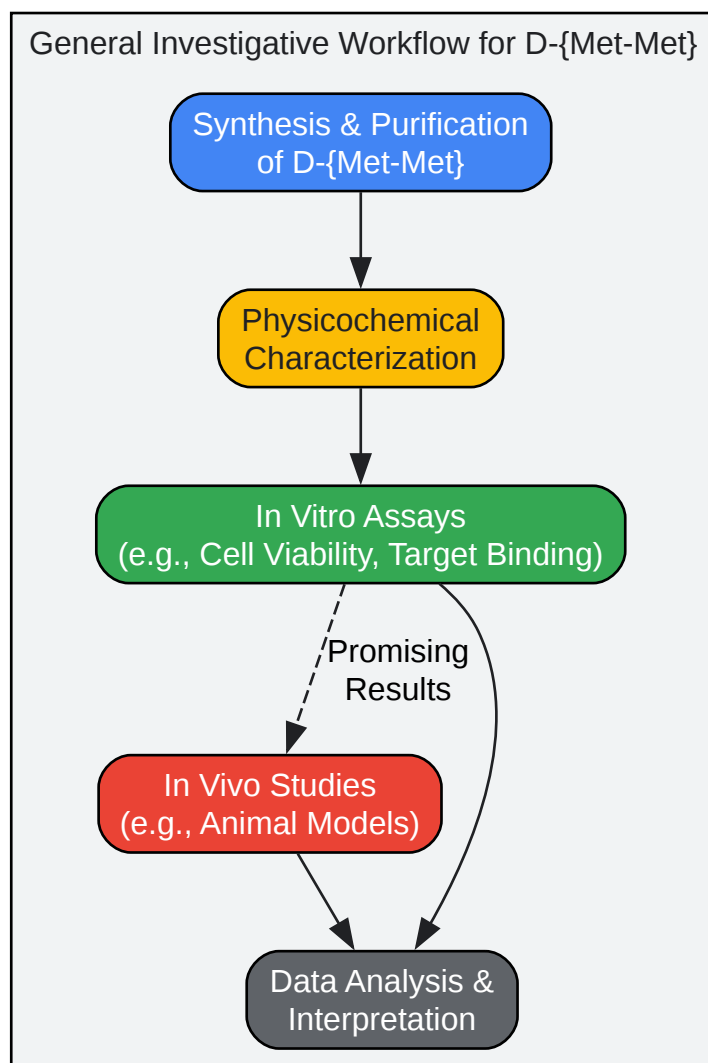
Visualized Relationships

To aid in conceptualization, the following diagrams illustrate the fundamental molecular relationship and a generalized workflow for its investigation.



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Caption: Molecular structure relationship of **D-{Met-Met}**.



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Caption: A generalized workflow for the investigation of **D-{Met-Met}**.

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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. Methionylmethionine | C₁₀H₂₀N₂O₃S₂ | CID 104294 - PubChem [pubchem.ncbi.nlm.nih.gov]
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